

3-Chloro-2,4,5-trifluorobenzaldehyde chemical properties

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Compound of Interest

Compound Name: 3-Chloro-2,4,5-trifluorobenzaldehyde

CAS No.: 101513-80-8

Cat. No.: B008590

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An In-depth Technical Guide to **3-Chloro-2,4,5-trifluorobenzaldehyde**

Introduction

3-Chloro-2,4,5-trifluorobenzaldehyde is a poly-halogenated aromatic aldehyde that serves as a highly versatile and valuable building block in modern synthetic chemistry. Its unique substitution pattern, featuring an electron-withdrawing aldehyde group and a combination of chloro and fluoro substituents, imparts a distinct chemical reactivity profile. This guide provides a comprehensive technical overview of its chemical properties, spectroscopic signature, reactivity, synthesis, and applications, with a focus on its utility for researchers, chemists, and professionals in drug development. The strategic placement of halogen atoms makes this intermediate particularly relevant in the synthesis of complex pharmaceuticals and advanced agrochemicals, where such motifs are known to enhance metabolic stability and biological activity.

Section 1: Core Chemical and Physical Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in synthesis. **3-Chloro-2,4,5-trifluorobenzaldehyde** is identified by a unique set of chemical descriptors and physical characteristics.

Chemical Identifiers

The compound is unambiguously defined by the following identifiers:

- CAS Number: 101513-80-8[1][2]
- Molecular Formula: C₇H₂ClF₃O[1][2]
- Molecular Weight: 194.54 g/mol [1][2]
- IUPAC Name: **3-chloro-2,4,5-trifluorobenzaldehyde**
- Canonical SMILES: C1=C(C(=C(C(=C1F)Cl)F)F)C=O[2]
- InChI Key: Information not readily available in search results.
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Physical Properties

The physical state and solubility of **3-Chloro-2,4,5-trifluorobenzaldehyde** dictate its handling, storage, and reaction conditions. While specific experimental data for this exact isomer is not consistently published, properties can be inferred from its structure and data for related compounds.

Property	Value	Source/Reference
Appearance	Expected to be a white to light yellow solid or liquid.	Inferred from similar compounds like 3-Chloro-2,4,6-trifluorobenzaldehyde.[3]
Melting Point	57-59 °C (for the related isomer 3-Chloro-2,4,6-trifluorobenzaldehyde)	[3]
Boiling Point	Data not available. Expected to be elevated due to molecular weight and polarity.	N/A
Solubility	Expected to be soluble in common organic solvents (e.g., THF, Dichloromethane, Ethyl Acetate) and insoluble in water.	General chemical principles.

Section 2: Spectroscopic Analysis and Structural Elucidation

Spectroscopic analysis is critical for confirming the identity, purity, and structure of synthetic intermediates. The following section details the expected spectral characteristics for **3-Chloro-2,4,5-trifluorobenzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The spectrum is expected to be simple, dominated by two key signals. The aldehyde proton (-CHO) should appear as a singlet significantly downfield, typically in the range of δ 9.8-10.2 ppm. The single aromatic proton at the C6 position will appear as a multiplet, likely a doublet of doublet of doublets (ddd), due to coupling with the three adjacent fluorine atoms.
- ^{13}C NMR:** The carbonyl carbon of the aldehyde group is expected to produce a signal around δ 185-190 ppm. The seven aromatic carbons will appear as distinct signals, with their chemical shifts and multiplicities heavily influenced by the attached halogen substituents.

Large one-bond carbon-fluorine coupling constants ($^1J_{CF} \approx 240\text{-}260\text{ Hz}$) are expected for C2, C4, and C5, while smaller two- and three-bond couplings will further split the signals.

- ^{19}F NMR: Three distinct signals are anticipated, one for each fluorine atom on the aromatic ring. These signals will exhibit mutual coupling (ortho, meta) and coupling to the aromatic proton (H6), providing definitive structural information.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence of the key functional groups. A strong, sharp absorption band characteristic of the aldehyde C=O stretch is expected around $1700\text{-}1720\text{ cm}^{-1}$. Other significant peaks include C-H stretching for the aldehyde proton (around 2820 cm^{-1} and 2720 cm^{-1}) and the aromatic C-H stretch (around 3100 cm^{-1}). The fingerprint region (below 1500 cm^{-1}) will contain complex absorptions corresponding to C-F and C-Cl stretching vibrations.

Mass Spectrometry (MS)

Under electron ionization (EI), the mass spectrum will show a molecular ion peak (M^+) at m/z 194. A characteristic isotopic peak ($M+2$) at m/z 196, with an intensity approximately one-third of the M^+ peak, will confirm the presence of a single chlorine atom. Common fragmentation pathways would include the loss of the formyl radical ($\bullet\text{CHO}$), a chlorine radical ($\bullet\text{Cl}$), and fluorine atoms.

Section 3: Chemical Reactivity and Synthetic Applications

The synthetic utility of **3-Chloro-2,4,5-trifluorobenzaldehyde** stems from the reactivity of its two primary components: the aldehyde functional group and the electron-deficient aromatic ring.

Aldehyde Group Reactivity

The aldehyde group is a potent electrophile, rendered even more reactive by the electron-withdrawing effects of the five halogen substituents on the ring. This makes it an excellent substrate for a wide range of classical aldehyde transformations:

- **Nucleophilic Addition:** Reacts readily with organometallic reagents (e.g., Grignard, organolithium) to form secondary alcohols.
- **Condensation Reactions:** Serves as a key partner in Knoevenagel, Wittig, and Horner-Wadsworth-Emmons reactions to form carbon-carbon double bonds, enabling the synthesis of complex scaffolds.
- **Reductive Amination:** Undergoes reaction with primary or secondary amines in the presence of a reducing agent (e.g., NaBH_3CN) to yield substituted benzylamines.
- **Oxidation/Reduction:** Can be easily oxidized to the corresponding 3-chloro-2,4,5-trifluorobenzoic acid using agents like potassium permanganate or chromic acid, or reduced to 3-chloro-2,4,5-trifluorobenzyl alcohol with sodium borohydride.

Caption: Key reactions of the aldehyde group.

Aromatic Ring Reactivity

The heavily halogenated benzene ring is electron-deficient, which deactivates it towards electrophilic aromatic substitution. However, this electronic nature makes it a prime candidate for Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$). The fluorine atoms, particularly those ortho and para to other activating groups (though none are present here, the overall electron deficiency is key), are excellent leaving groups for $\text{S}_{\text{N}}\text{Ar}$. This allows for the selective introduction of nucleophiles such as alkoxides, thiolates, and amines to displace a fluorine atom, providing a pathway to highly functionalized aromatic cores that are otherwise difficult to access.

Section 4: Synthesis Methodology

The preparation of **3-Chloro-2,4,5-trifluorobenzaldehyde** typically involves multi-step synthetic sequences starting from more readily available precursors. One logical approach is the formylation of a corresponding halogenated benzene or the functional group manipulation of a related benzoic acid derivative. A plausible synthesis is outlined below, based on established chemical transformations.

Representative Synthetic Protocol: From 3-Amino-2,4,5-trifluorobenzoic Acid

This protocol is adapted from the synthesis of the corresponding benzoic acid, demonstrating a viable route to the core halogenated ring structure.^[4]

Step 1: Diazotization and Chlorination (Sandmeyer Reaction)

- Dissolve 3-amino-2,4,5-trifluorobenzoic acid in an aqueous solution of hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Add a solution of sodium nitrite (NaNO_2) dropwise while maintaining the low temperature to form the diazonium salt.
- Slowly add the diazonium salt solution to a solution of copper(I) chloride (CuCl) in HCl.
- Allow the reaction to warm to room temperature and stir until nitrogen evolution ceases.
- Extract the product, 3-chloro-2,4,5-trifluorobenzoic acid, with an organic solvent (e.g., ethyl acetate).

Step 2: Reduction of Carboxylic Acid to Alcohol

- Dissolve the 3-chloro-2,4,5-trifluorobenzoic acid in a dry, aprotic solvent like tetrahydrofuran (THF).
- Slowly add a reducing agent, such as lithium aluminum hydride (LiAlH_4) or borane-THF complex ($\text{BH}_3 \cdot \text{THF}$), at 0 °C.
- After the addition is complete, allow the mixture to stir at room temperature until the reaction is complete (monitored by TLC).
- Carefully quench the reaction with water and/or aqueous acid.
- Extract the resulting 3-chloro-2,4,5-trifluorobenzyl alcohol.

Step 3: Oxidation of Alcohol to Aldehyde

- Dissolve the benzyl alcohol in a suitable solvent like dichloromethane (DCM).

- Add a mild oxidizing agent, such as pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP).
- Stir the reaction at room temperature until the starting material is consumed.
- Work up the reaction by filtering through a pad of silica or celite and removing the solvent under reduced pressure to yield the final product, **3-Chloro-2,4,5-trifluorobenzaldehyde**.

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Sources

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